

1-Bromo-3-chloro-5,5-dimethylhydantoin CAS number and safety data

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Bromomethyl-1,5,5-trimethylhydantoin

Cat. No.: B1278383

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Technical Guide: 1-Bromo-3-chloro-5,5-dimethylhydantoin (BCDMH)

CAS Number: 16079-88-2[1][2][3]

Audience: Researchers, scientists, and drug development professionals.

This document provides a comprehensive technical overview of 1-Bromo-3-chloro-5,5-dimethylhydantoin (BCDMH), focusing on its chemical identity, safety data, and handling protocols.

Chemical and Physical Properties






1-Bromo-3-chloro-5,5-dimethylhydantoin is a heterocyclic organic compound used extensively as a disinfectant and biocide.[4] It is a stable source of both chlorine and bromine.[5] The quantitative physical and chemical properties of BCDMH are summarized in the table below.

Property	Value
Molecular Formula	C ₅ H ₆ BrClN ₂ O ₂ [2] [3] [6]
Molecular Weight	241.47 g/mol [2] [6]
Appearance	White to off-white crystalline powder or granules. [2] [7]
Odor	Faint halogen or acetone-like odor. [1] [8]
Melting Point	158 - 164 °C (Decomposes). [7] [8] [9]
Solubility in Water	0.15 g / 100 mL (at 20-25 °C). [5] [8] [9]
Density	1.8 - 2.0 g/cm ³ . [8] [9]
Vapor Pressure	6.61 x 10 ⁻⁶ mm Hg. [2] [8]
Log Kow (Octanol/Water Partition Coeff.)	0.35. [1] [8]
pH	~3.5 (0.15% aqueous solution). [9] [10]

Safety and Hazard Data

BCDMH is classified as a hazardous substance. It is an oxidizing agent, corrosive, and harmful if swallowed or inhaled. The Globally Harmonized System (GHS) classification and associated toxicological data are detailed below.

GHS Hazard Summary

Category	Code	Hazard Statement	Pictogram
Oxidizing Solid	H272	May intensify fire; oxidizer.[3][6][9][11]	
Acute Toxicity (Oral)	H302	Harmful if swallowed.[3][6][9][11]	
Skin Corrosion	H314	Causes severe skin burns and eye damage.[3][6][9][11]	corrosive
Skin Sensitization	H317	May cause an allergic skin reaction.[3][5][11]	
Acute Toxicity (Inhalation)	H332	Harmful if inhaled.[3][5]	
Aquatic Hazard (Acute)	H400	Very toxic to aquatic life.[3][6][9][11]	পরিবেশ
Carcinogenicity	H351	Suspected of causing cancer.[3]	
EU Specific Hazard	EUH031	Contact with acids liberates toxic gas.[6][8]	(None)

Signal Word: Danger[5][11]

Quantitative Toxicological Data

Metric	Species	Route	Value
LD ₅₀	Rat	Oral	578 - 1390 mg/kg[7] [11]
LD ₅₀	Rabbit	Dermal	> 2000 mg/kg[7][11]
LC ₅₀	Rat	Inhalation	168 mg/m ³ [2]
LC ₅₀	Fish	Aquatic	0.26 - 0.4 mg/L (96h) [11]
EC ₅₀	Crustacea	Aquatic	0.2 mg/L (96h)[11]
NOAEL	Rabbit	Oral	100 mg/kg/day (for surrogate 5,5- dimethylhydantoin)[3] [6]
ITSL	(Human)	Inhalation	2 µg/m ³ (8-hour average)[1][7]

Experimental Protocols and Procedures

Strict adherence to safety protocols is mandatory when handling BCDMH. The following sections provide detailed methodologies for its use, storage, and emergency response.

Safe Handling and Personal Protective Equipment (PPE)

Objective: To prevent personnel exposure and cross-contamination during handling.

Methodology:

- Ventilation: All handling of BCDMH powder must occur in a well-ventilated area, preferably within a certified chemical fume hood.[12]
- Ignition Sources: Keep the chemical away from heat, sparks, open flames, and other ignition sources. It is an oxidizer and can intensify fires.[3][5]

- **Avoid Contamination:** Do not allow BCDMH to contact combustible materials, organic matter, acids, bases, or moisture.[1][8][13] Such contact can generate heat, hazardous gases, and potentially lead to fire or explosion.[1]
- **Personal Protective Equipment (PPE):**
 - **Hand Protection:** Wear chemically resistant gloves (e.g., PVC).[8]
 - **Eye Protection:** Use chemical safety goggles and a face shield.[3][12]
 - **Skin and Body Protection:** Wear a lab coat or chemical-resistant apron. For large quantities, full-body protective clothing may be necessary.[3]
 - **Respiratory Protection:** If dust is generated outside of a fume hood, use a NIOSH-approved particulate respirator.[12]
- **Hygiene:** Do not eat, drink, or smoke in areas where BCDMH is handled. Wash hands and exposed skin thoroughly after handling.[3][9]

Storage Protocol

Objective: To ensure the stable and safe storage of BCDMH, preventing degradation and hazardous reactions.

Methodology:

- **Container:** Store in the original, tightly sealed container.[13]
- **Location:** Store in a cool, dry, dark, and well-ventilated area.[9][12]
- **Segregation:** Store locked up and segregated from incompatible materials, including combustible substances, organic materials, acids, strong bases, and moisture.[3][9][13]
- **Spill Containment:** Ensure the storage area has secondary containment to manage potential spills.

Spill Response Protocol

Objective: To safely clean and decontaminate a BCDMH spill.

Methodology:

- Evacuate: Evacuate non-essential personnel from the spill area.
- Ventilate: Increase ventilation to the area.
- Control Ignition: Extinguish all ignition sources.
- PPE: Don appropriate PPE as described in section 3.1.
- Containment: Prevent the spill from entering drains or waterways.
- Cleanup:
 - Carefully scoop up the spilled solid material.
 - Use a clean, inert, and dry absorbent material such as sand or earth to contain the spill.
[11]
 - CRITICAL: NEVER use organic absorbents like sawdust, paper, or cloth, as this may result in fire.[11]
- Collection: Place the spilled material and absorbent into a labeled, sealable container for hazardous waste disposal.
- Decontamination: Clean the spill area thoroughly with water, collecting the cleaning water for proper disposal.

First Aid Measures

Objective: To provide immediate care following exposure to BCDMH.

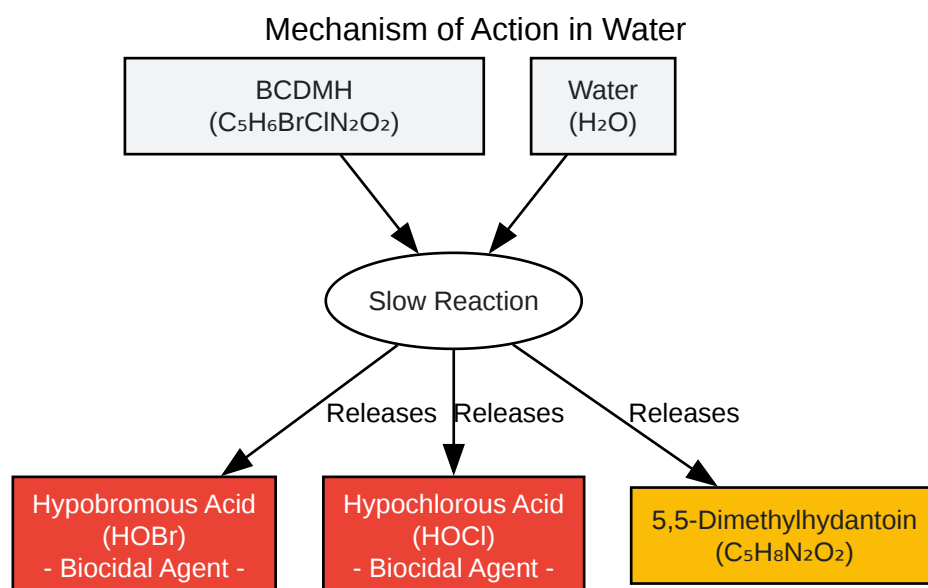
Methodology:

- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[3][9]

- Skin Contact: Immediately remove all contaminated clothing. Rinse skin with copious amounts of water for at least 15 minutes. Seek immediate medical attention as the material causes chemical burns.[3][9][14]
- Eye Contact: Immediately hold eyelids apart and flush the eyes continuously with running water for at least 15 minutes. Remove contact lenses if present and easy to do. Seek immediate medical attention.[3][9][14]
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. If the person is conscious, give a few glasses of water to drink. Seek immediate medical attention.[3][9]

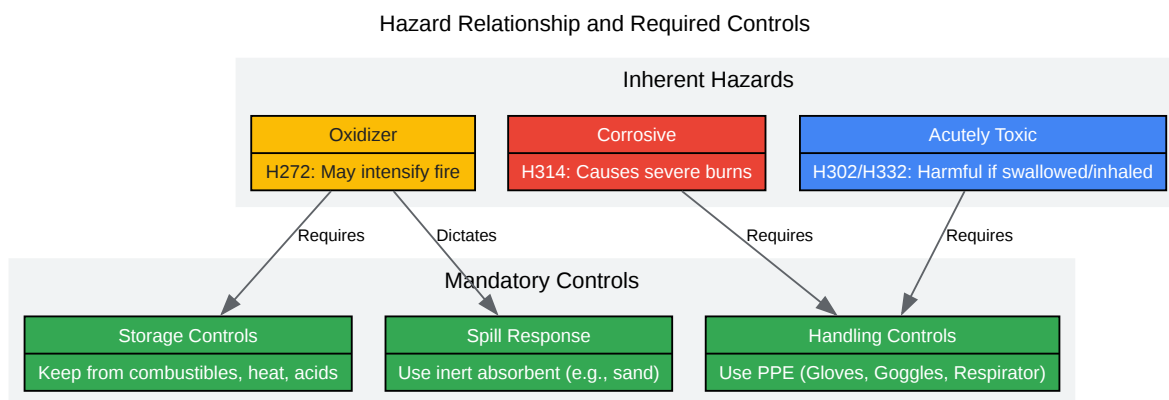
Visualized Data and Workflows

The following diagrams illustrate key relationships and processes involving BCDMH.



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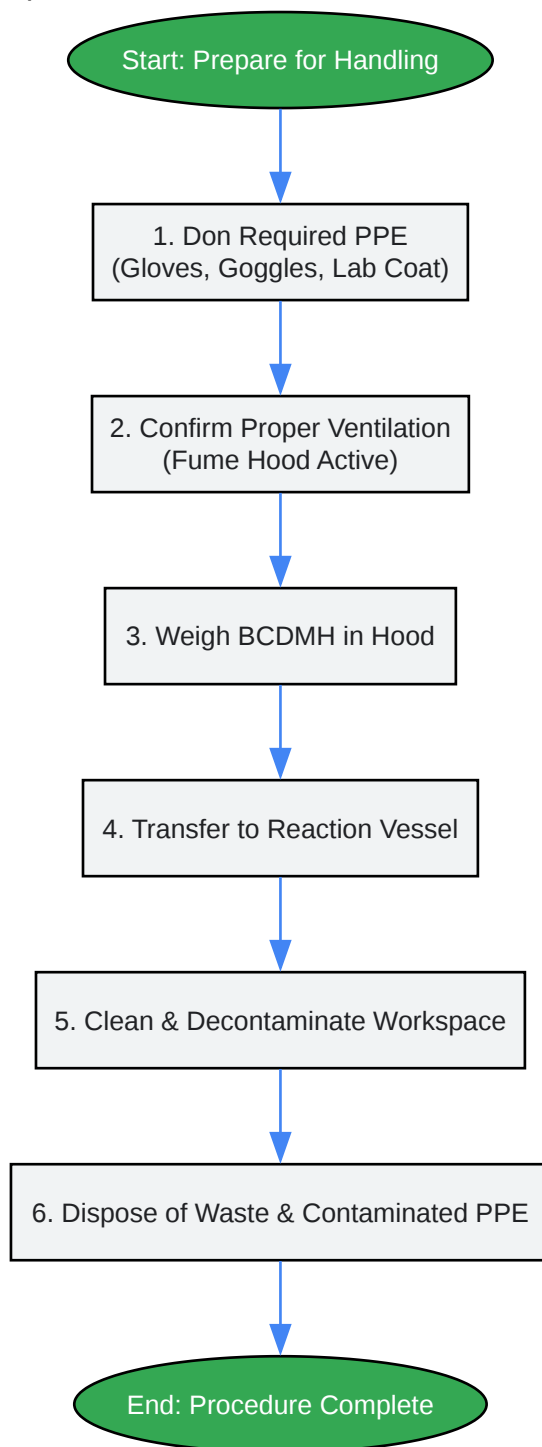
Caption: BCDMH reacts with water to release its active biocidal agents.



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Caption: Logical links between BCDMH hazards and necessary safety controls.

Experimental Workflow for Safe Handling



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Caption: Step-by-step workflow for handling BCDMH in a laboratory setting.

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- To cite this document: BenchChem. [1-Bromo-3-chloro-5,5-dimethylhydantoin CAS number and safety data]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1278383#1-bromo-3-chloro-5-5-dimethylhydantoin-cas-number-and-safety-data]

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